

In-Depth Technical Guide: Material Safety Data Sheet for (-)-2,3-Pinandediol

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Compound of Interest

Compound Name: (1R,2R,3S,5R)-(-)-2,3-Pinandediol

Cat. No.: B140238

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety, handling, and toxicological information for (-)-2,3-Pinandediol, tailored for professionals in research and development. The information is presented to ensure safe laboratory practices and to provide a deeper understanding of the compound's properties.

Section 1: Chemical and Physical Properties

(-)-2,3-Pinandediol is a bicyclic monoterpene diol. Its physical and chemical characteristics are crucial for safe handling and storage. The quantitative data below has been compiled from various safety data sheets and chemical databases.

Property	Value	Citations
Molecular Formula	C ₁₀ H ₁₈ O ₂	[1]
Molecular Weight	170.25 g/mol	[1]
Appearance	White to light beige crystalline powder or crystals	[2][3]
Melting Point	55-62°C	[4]
Boiling Point	101-102°C at 1 mmHg	[4]
Flash Point	>110°C (>230°F)	[4][5]
Solubility	Soluble in toluene and chloroform. Slightly soluble in methanol.	[2]
Storage Temperature	Room temperature, in a dry, well-ventilated place. Keep sealed.	[2][6]

Section 2: Hazard Identification and Toxicology

While some sources classify (-)-2,3-Pinanediol as not hazardous, others indicate potential for irritation. It is prudent to handle it as a potentially hazardous substance.

Hazard Type	GHS Classification and Statements	Citations
Skin Irritation	H315: Causes skin irritation (Warning)	[7]
Eye Irritation	H319: Causes serious eye irritation (Warning)	[7]
Respiratory Irritation	H335: May cause respiratory irritation (Warning)	[7]
Aquatic Hazard	H412: Harmful to aquatic life with long lasting effects	[8]
Acute Toxicity	No data available	[4]
Carcinogenicity	Not classified as a carcinogen by IARC, NTP, or OSHA.	[6]

Section 3: Experimental Protocols

Adherence to strict experimental protocols is essential for minimizing exposure and ensuring a safe laboratory environment.

Safe Handling Protocol

This protocol outlines the standard procedure for handling (-)-2,3-Pinanediol in a laboratory setting.

A. Preparation:

- Ensure the work area is well-ventilated, preferably within a certified chemical fume hood.[9]
- Assemble all necessary equipment (e.g., glassware, spatulas, weighing paper) and reagents before commencing work.[9]
- Don the appropriate Personal Protective Equipment (PPE) as specified in the table below.[9]

B. Handling:

- When weighing the solid, use a spatula and handle it with care to minimize dust generation.
[9]
- If transferring the substance, do so in a manner that avoids creating airborne dust.
- Keep containers of (-)-2,3-Pinandediol tightly closed when not in use.[1][9]

C. Post-Handling:

- Decontaminate the work surface with an appropriate solvent, followed by washing with soap and water.[9]
- Remove PPE in the correct order to prevent cross-contamination, with gloves being removed last.[9]
- Wash hands thoroughly with soap and water after the completion of the task.[1][9]

Personal Protective Equipment (PPE)

The following table details the recommended PPE for handling (-)-2,3-Pinandediol.

PPE Category	Recommended Equipment	Citations
Eye/Face Protection	Chemical safety goggles with side-shields or a face shield.	[4][10]
Skin Protection	Chemical-resistant gloves (Nitrile is recommended). A lab coat or chemical-resistant suit.	[9][10]
Respiratory Protection	A NIOSH-approved respirator is required if dust is generated.	[10]

Emergency Spill Protocol

In the event of a spill, the following procedure should be initiated immediately.

A. Minor Spill:

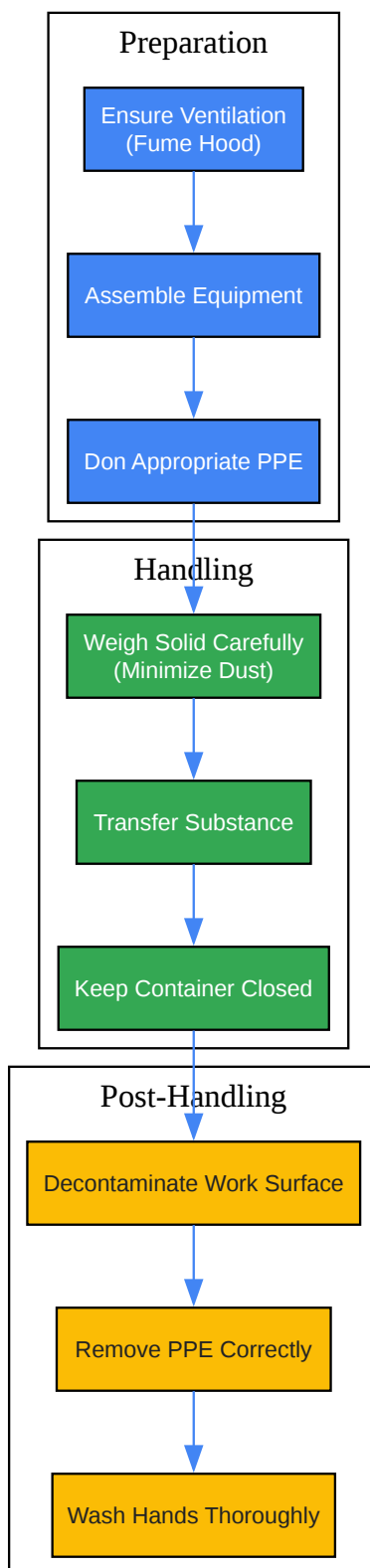
- Alert personnel in the immediate area of the spill.[11]
- Wearing appropriate PPE, contain the spill by slowly applying an inert absorbent material, starting from the edges and moving inward.[4][11]
- Scoop the absorbed material into a labeled, sealable container for hazardous waste disposal.[11]
- Clean the spill area with soap and water.[4]

B. Major Spill:

- Evacuate the area immediately.[12]
- Alert your supervisor and institutional safety office.[12]
- If flammable vapors may be present, eliminate all ignition sources.[12]
- Only personnel trained in hazardous spill cleanup should address a major spill.

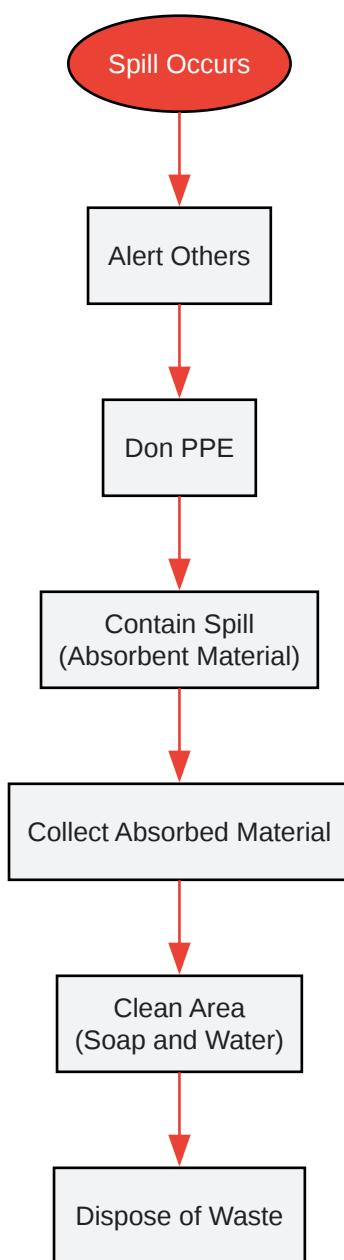
Section 4: Visualized Workflows and Pathways

The following diagrams, generated using Graphviz, illustrate key workflows and a generalized metabolic pathway for diols.



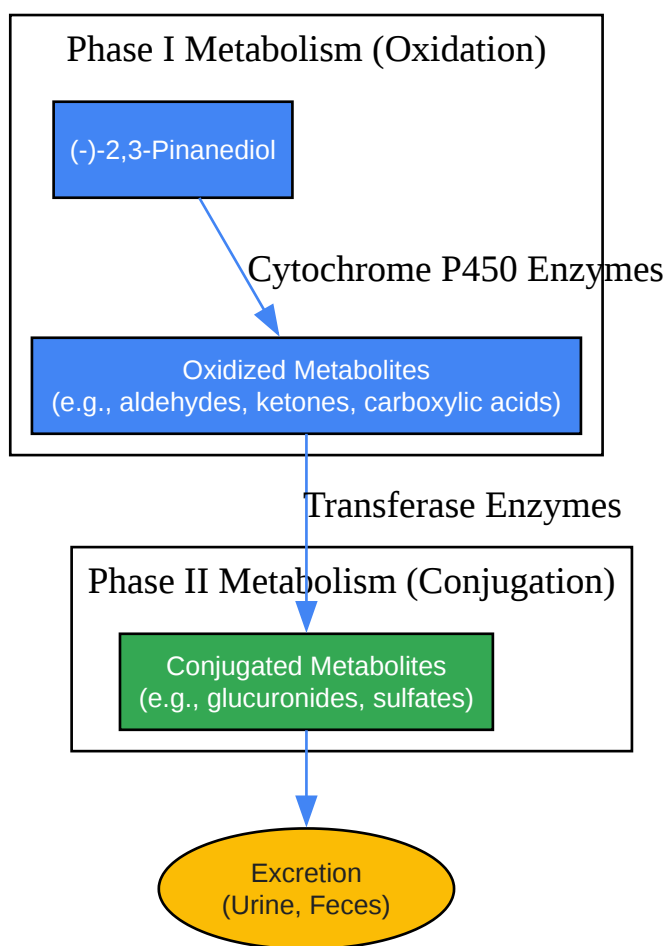
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Caption: A workflow for the safe handling of (-)-2,3-Pinanediol in a laboratory setting.



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Caption: A flowchart for responding to a minor chemical spill of (-)-2,3-Pinanediol.



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Caption: A generalized metabolic pathway for diols in the human body. Note: This is a general representation and not based on specific studies of (-)-2,3-Pinanediol.

Section 5: Disposal Considerations

Proper disposal of (-)-2,3-Pinanediol and its contaminated materials is crucial to prevent environmental harm.

- **Unused Product:** Dispose of as solid chemical waste in a designated and properly labeled container.[9]
- **Contaminated Materials:** Any materials used for spill cleanup or contaminated labware (e.g., weigh boats, pipette tips) should be collected and disposed of as hazardous solid waste.[9]

- Always consult with your institution's Environmental Health and Safety (EHS) department for specific disposal guidelines to ensure compliance with local, state, and federal regulations.[9]

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